

Operational Guide: Safe Disposal of Boc-D-Tyr(3-Cl)-OH.DCHA

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Compound of Interest

Compound Name: Boc-D-Tyr(3-Cl)-OH.DCHA

Cat. No.: B7957209

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Executive Summary: Immediate Directives

Do NOT dispose of **Boc-D-Tyr(3-Cl)-OH.DCHA** in general trash or standard non-halogenated organic waste streams.

This compound is a Dicyclohexylamine (DCHA) salt of a halogenated amino acid. It presents a dual-hazard profile:

- **Toxicity & Corrosivity:** Derived from the DCHA moiety (Skin Corr. 1B; Aquatic Acute 1).
- **Halogenated Load:** The 3-Chloro substituent mandates segregation from non-halogenated waste to prevent downstream incineration damage and dioxin formation.

Immediate Action: Segregate this material into Solid Hazardous Waste (Toxic/Corrosive). If in solution, dispose of it strictly in Halogenated Organic Waste containers.

Chemical Characterization & Hazard Logic

Effective disposal requires understanding the molecular "why." As a Senior Application Scientist, I analyze the compound not just as a powder, but as a sum of its reactive parts.

Property	Data	Disposal Implication
Compound Name	Boc-D-Tyr(3-Cl)-OH.DCHA	Parent: Protected Amino Acid Salt: Dicyclohexylamine
CAS Number	192315-36-9	Use for EHS manifest/labeling.
Molecular Formula		High Carbon/Nitrogen content; requires high-temp incineration.
Primary Hazard	DCHA Component: • H301/H311 (Toxic if swallowed/skin contact) • H314 (Causes severe skin burns) • H410 (Very toxic to aquatic life)	Mandatory: Double-bagging and "Toxic" labeling. Do not wash down drains.
Secondary Hazard	3-Chloro Substituent: Halogenated Organic	Mandatory: Must enter halogenated waste streams to spare incinerator scrubbers.
Reactivity	Boc Group: Acid Labile DCHA: Organic Base	Incompatible: Do not mix with strong acids (exothermic decomposition) or oxidizers.

The Causality of Protocol: Standard amino acids are often treated as low-hazard. However, the DCHA salt fundamentally alters the safety profile. Dicyclohexylamine is an aggressive organic base that is readily absorbed through the skin. Furthermore, the Chlorine atom at position 3 classifies this as a "Halogenated Organic," triggering specific EPA (US) and EU waste codes to ensure proper flue gas scrubbing during incineration.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Reagent

Use this workflow for expired shelf stock or excess weighed powder.

- PPE Requirement: Nitrile gloves (double-gloved recommended), safety goggles, and a lab coat. Use a fume hood to avoid dust inhalation.

- Primary Containment:
 - Transfer the solid into a screw-top jar or a heavy-duty polyethylene bag.
 - Note: If the original bottle is empty, treat the bottle itself as hazardous waste due to DCHA residue.
- Secondary Containment: Place the primary container into a second clear hazardous waste bag (double-bagging).
- Labeling:
 - Affix a hazardous waste tag.^[1]
 - Chemical Name: "**Boc-D-Tyr(3-Cl)-OH.DCHA**" (Write out full name; do not use abbreviations).
 - Hazard Checkboxes: Check Toxic and Corrosive.
- Storage: Store in the "Solid Hazardous Waste" satellite accumulation area until EHS pickup.

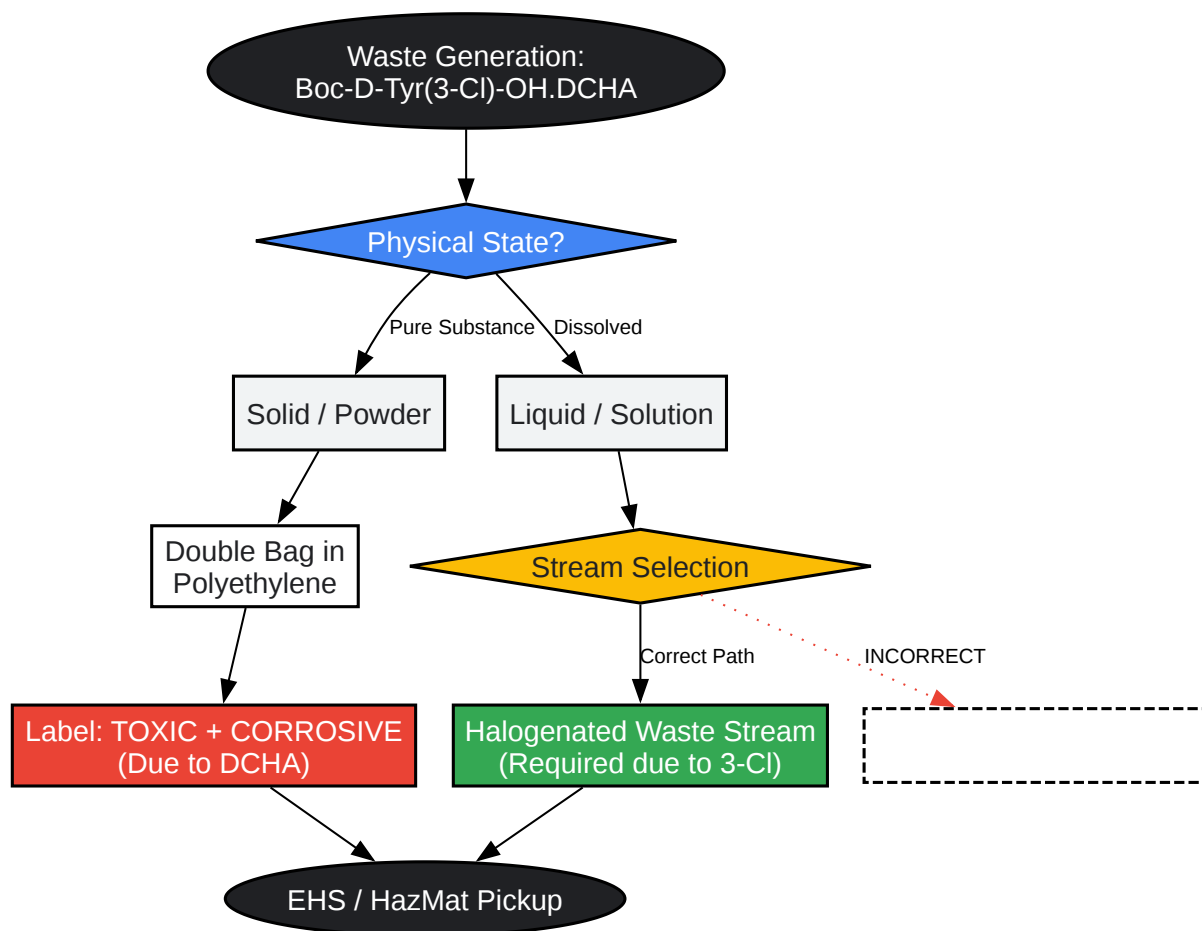
Scenario B: Disposal of Reaction Mixtures (Liquid)

Use this workflow for filtrates or HPLC waste containing the compound.

- Segregation: Identify the Halogenated Solvent Waste carboy (often red-tagged or specifically marked).
 - Critical: Even if the solvent is non-halogenated (e.g., DMF or Methanol), the presence of the dissolved 3-Cl-Tyr moiety technically classifies the mixture as halogenated waste in many strict regulatory environments.
- pH Check: Ensure the waste stream is not acidic. DCHA is a base; mixing it with acidic waste can cause heat generation.
- Transfer: Pour slowly into the carboy using a funnel.
- Log Entry: Record the volume and approximate concentration on the waste log sheet.

Visual Disposal Workflow

The following diagram illustrates the decision logic for disposing of **Boc-D-Tyr(3-Cl)-OH.DCHA**, ensuring compliance with safety standards.



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Figure 1: Decision matrix for the segregation of halogenated amino acid salts. Note the critical diversion of liquid waste into Halogenated streams.

Emergency Procedures (Spill Management)

If a spill occurs, the DCHA component poses an immediate skin corrosion risk.

- Solid Spill:
 - Do not dry sweep if dust generation is likely.[2]
 - Cover with a wet paper towel (water or PEG-400) to dampen, then scoop into a waste bag.
 - Wipe the surface with a weak acid (e.g., dilute citric acid) to neutralize the DCHA base, followed by soap and water.
- Liquid Spill:
 - Absorb with inert material (vermiculite or spill pads).[1]
 - Do not use sawdust (combustible reaction with potential oxidizers in the lab).
 - Dispose of all cleanup materials as Hazardous Solid Waste.

Regulatory References

- National Institutes of Health (NIH) - PubChem.Dicyclohexylamine Compound Summary (CID 7582). Retrieved from [\[Link\]](#)
- Temple University EHS.Halogenated Solvents in Laboratories - Waste Segregation Guidelines. Retrieved from [\[Link\]](#)

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Sources

- [1. campusoperations.temple.edu](https://campusoperations.temple.edu) [campusoperations.temple.edu]
- [2. fishersci.com](https://fishersci.com) [fishersci.com]

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